

# An In-depth Technical Guide to 2,2-Dimethylmorpholine Hydrochloride

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## Compound of Interest

Compound Name: *2,2-Dimethylmorpholine  
hydrochloride*

Cat. No.: *B189878*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-Dimethylmorpholine hydrochloride**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its physicochemical properties, outlines experimental protocols for its synthesis and characterization, and discusses its potential biological significance based on the activities of related morpholine derivatives.

## Core Physicochemical Data

**2,2-Dimethylmorpholine hydrochloride** is the hydrochloride salt of the organic compound 2,2-Dimethylmorpholine. Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> CINO	[1]
Molecular Weight	151.63 g/mol	[1][2]
CAS Number	167946-94-3	[1][2]
Appearance	Solid	[3]
Purity	≥97% (typical)	[1][2]
Storage	Room temperature, sealed in dry conditions	[1][4]

## Synthesis and Characterization

While a specific, detailed synthesis protocol for **2,2-Dimethylmorpholine hydrochloride** is not readily available in published literature, a plausible synthetic route can be devised based on established methods for analogous morpholine derivatives. The following sections provide a generalized experimental protocol for its synthesis and subsequent characterization.

### Experimental Protocol: Synthesis of 2,2-Dimethylmorpholine Hydrochloride

The synthesis of **2,2-Dimethylmorpholine hydrochloride** can be approached as a multi-step process involving the formation of the morpholine ring followed by conversion to its hydrochloride salt. One potential route involves the reaction of 2-amino-2-methyl-1-propanol with a suitable two-carbon electrophile, followed by cyclization and salt formation.

#### Step 1: Synthesis of an N-substituted Intermediate

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-amino-2-methyl-1-propanol in a suitable aprotic solvent (e.g., acetonitrile).
- Add a suitable two-carbon electrophile, such as 2-bromoethanol, to the solution.
- The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.

#### Step 2: Cyclization to form 2,2-Dimethylmorpholine

- The crude N-substituted intermediate is treated with a strong acid, such as concentrated sulfuric acid, to catalyze the intramolecular cyclization.
- The reaction mixture is heated, and the water formed during the reaction is removed.
- After the reaction is complete, the mixture is cooled and neutralized with a base (e.g., sodium hydroxide solution).
- The resulting 2,2-Dimethylmorpholine is extracted with an organic solvent (e.g., dichloromethane).
- The organic extracts are combined, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.

#### Step 3: Formation of **2,2-Dimethylmorpholine Hydrochloride**

- The crude 2,2-Dimethylmorpholine is dissolved in a suitable solvent, such as diethyl ether or isopropanol.
- A solution of hydrochloric acid in the same solvent (or gaseous hydrogen chloride) is added dropwise with stirring.
- The hydrochloride salt will precipitate out of the solution.
- The precipitate is collected by filtration, washed with a small amount of cold solvent, and dried under vacuum to yield **2,2-Dimethylmorpholine hydrochloride**.

## Experimental Protocol: Characterization

The identity and purity of the synthesized **2,2-Dimethylmorpholine hydrochloride** should be confirmed using standard analytical techniques.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the methyl groups, as well as the methylene protons of the morpholine ring. The integration of these signals should correspond to the number of protons in the molecule.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will display distinct peaks for the two methyl carbons, the quaternary carbon at the 2-position, and the methylene carbons of the morpholine ring.

#### Mass Spectrometry (MS)

- Mass spectrometry can be used to confirm the molecular weight of the free base (2,2-Dimethylmorpholine, MW: 115.17 g/mol ).<sup>[3][5]</sup> The hydrochloride salt will likely show the molecular ion of the free base in the mass spectrum.

#### High-Performance Liquid Chromatography (HPLC)

- HPLC can be employed to assess the purity of the final product. A suitable method would involve a C18 column with a mobile phase consisting of a mixture of acetonitrile and water with a suitable buffer. The retention time and peak area can be used to determine the purity of the compound.

## Biological Activity and Potential Applications

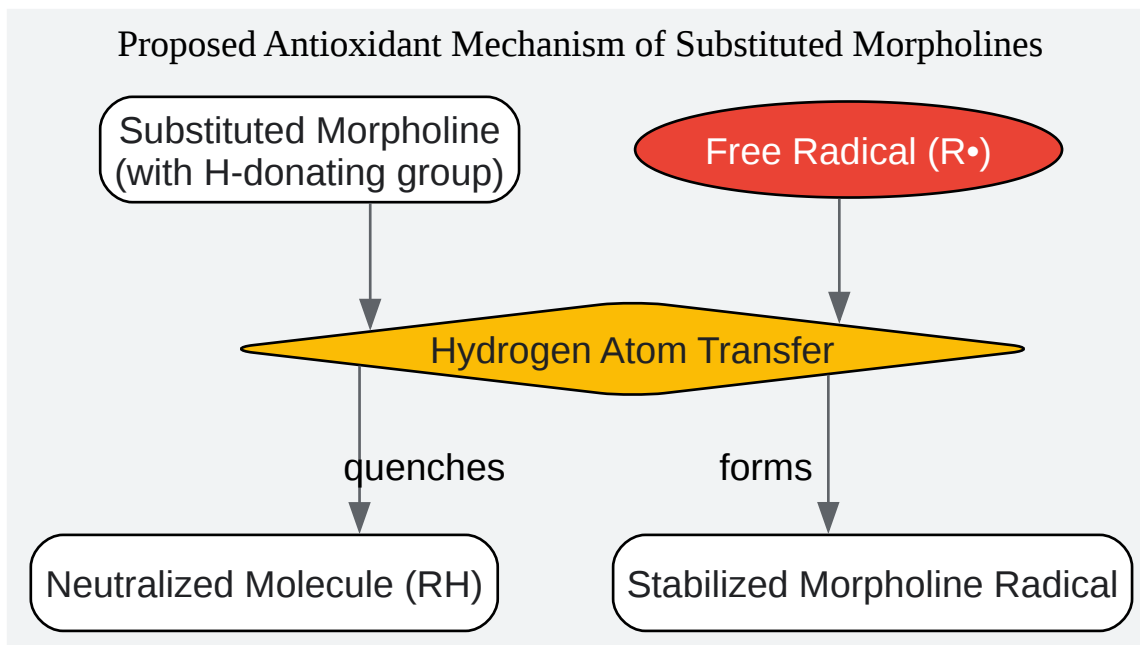
While specific biological studies on **2,2-Dimethylmorpholine hydrochloride** are limited, the broader class of morpholine derivatives is known to exhibit a wide range of biological activities.<sup>[6][7]</sup> These include antioxidant, anti-inflammatory, and anticancer properties.<sup>[6][8]</sup> The morpholine moiety is a privileged scaffold in medicinal chemistry, often incorporated into drug candidates to improve their pharmacokinetic properties and biological activity.<sup>[6]</sup>

#### Antioxidant Activity of Morpholine Derivatives

Some substituted morpholines have demonstrated potent antioxidant activity, which is attributed to their ability to act as free radical scavengers.<sup>[8][9]</sup> This activity is often associated with the presence of specific substituents on the morpholine ring that can donate a hydrogen atom to neutralize free radicals.

## Visualizations

The following diagrams illustrate key workflows and a proposed mechanism related to **2,2-Dimethylmorpholine hydrochloride**.



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